

Application Notes and Protocols for Handling Pressurized Carbon Dioxide (G-744)

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Compound of Interest

Compound Name: G-744

Cat. No.: B607584

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: These notes are intended as a guide for the safe handling of pressurized Carbon Dioxide (CO₂), referred to herein as **G-744**, in a laboratory setting. It is not exhaustive and should be supplemented by site-specific standard operating procedures (SOPs), safety data sheets (SDS), and comprehensive training. All personnel must be thoroughly trained on the hazards, proper handling procedures, and emergency protocols before working with pressurized gases.

Introduction

Carbon Dioxide (CO₂), also known by its refrigerant designation R-744, is a versatile gas widely utilized in research and development for applications such as supercritical fluid extraction (SFE), cell culture incubation, and as a cryogen in its solid form (dry ice).^{[1][2]} While it is a naturally occurring compound, in its pressurized and concentrated forms, it presents significant safety hazards that necessitate strict adherence to safety protocols.^{[3][4]} These application notes provide a comprehensive overview of the safe handling procedures, potential hazards, and emergency responses associated with pressurized **G-744** (CO₂) in a laboratory environment.

Hazard Identification and Mitigation

Pressurized **G-744** poses several primary hazards:

- Asphyxiation: **G-744** is an asphyxiant.[4] It is denser than air and can displace oxygen in enclosed or poorly ventilated spaces, leading to dizziness, unconsciousness, and death.[4][5]
- High Pressure: Gas cylinders contain **G-744** at high pressures (typically around 860 psi at room temperature), posing a risk of explosive decompression or projectile damage if the cylinder or valve is compromised.[3]
- Cryogenic Burns (Frostbite): Rapid release of pressurized liquid **G-744** can produce dry ice at -78.5°C (-109.3°F), causing severe frostbite upon contact with skin.[3][5]
- Physiological Effects: At elevated concentrations, **G-744** can cause respiratory distress, headaches, dizziness, and increased heart rate, independent of oxygen displacement.[6]

Quantitative Data Summary

Physical Properties of Carbon Dioxide (G-744)

Property	Value
Chemical Formula	CO2
Molar Mass	44.01 g/mol [1]
Gas Density (at 15°C and 1 atm)	1.87 kg/m ³ [5]
Critical Temperature	31.0°C (87.9°F)[1][7]
Critical Pressure	7.38 MPa (1071 psi)[1]
Triple Point	-56.6°C at 0.518 MPa[1][5]
Sublimation Point (at 1 atm)	-78.5°C (-109.3°F)[1]

Occupational Exposure Limits for Carbon Dioxide

Regulatory Body	Time-Weighted Average (TWA) - 8 hours	Short-Term Exposure Limit (STEL) - 15 minutes	Immediately Dangerous to Life or Health (IDLH)
OSHA (PEL)	5,000 ppm[8]	-	-
NIOSH (REL)	5,000 ppm	30,000 ppm	40,000 ppm[8]
ACGIH (TLV)	5,000 ppm	30,000 ppm	-

Pressure-Temperature Relationship for G-744 Cylinders

Temperature (°F)	Temperature (°C)	Approximate Internal Pressure (psi)
70	21.1	837[9]
87.9	31.0 (Critical Point)	~1100[9]
120	48.9	~2000[9]
155	68.3	~3000 (Safety relief may activate)[9]

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Ventilation: Laboratories must be well-ventilated. For operations with a high risk of release, local exhaust ventilation (e.g., fume hoods, snorkels) is required.[10]
- Gas Monitoring: Continuous CO2 and oxygen level monitoring systems with audible and visual alarms should be installed in areas where **G-744** is used or stored.[4] Alarms should be set to trigger at levels below the OSHA PEL.
- Cylinder Restraints: All compressed gas cylinders must be securely fastened to a wall, bench, or cylinder rack with chains or straps at two points to prevent falling.[11]

Personal Protective Equipment (PPE):

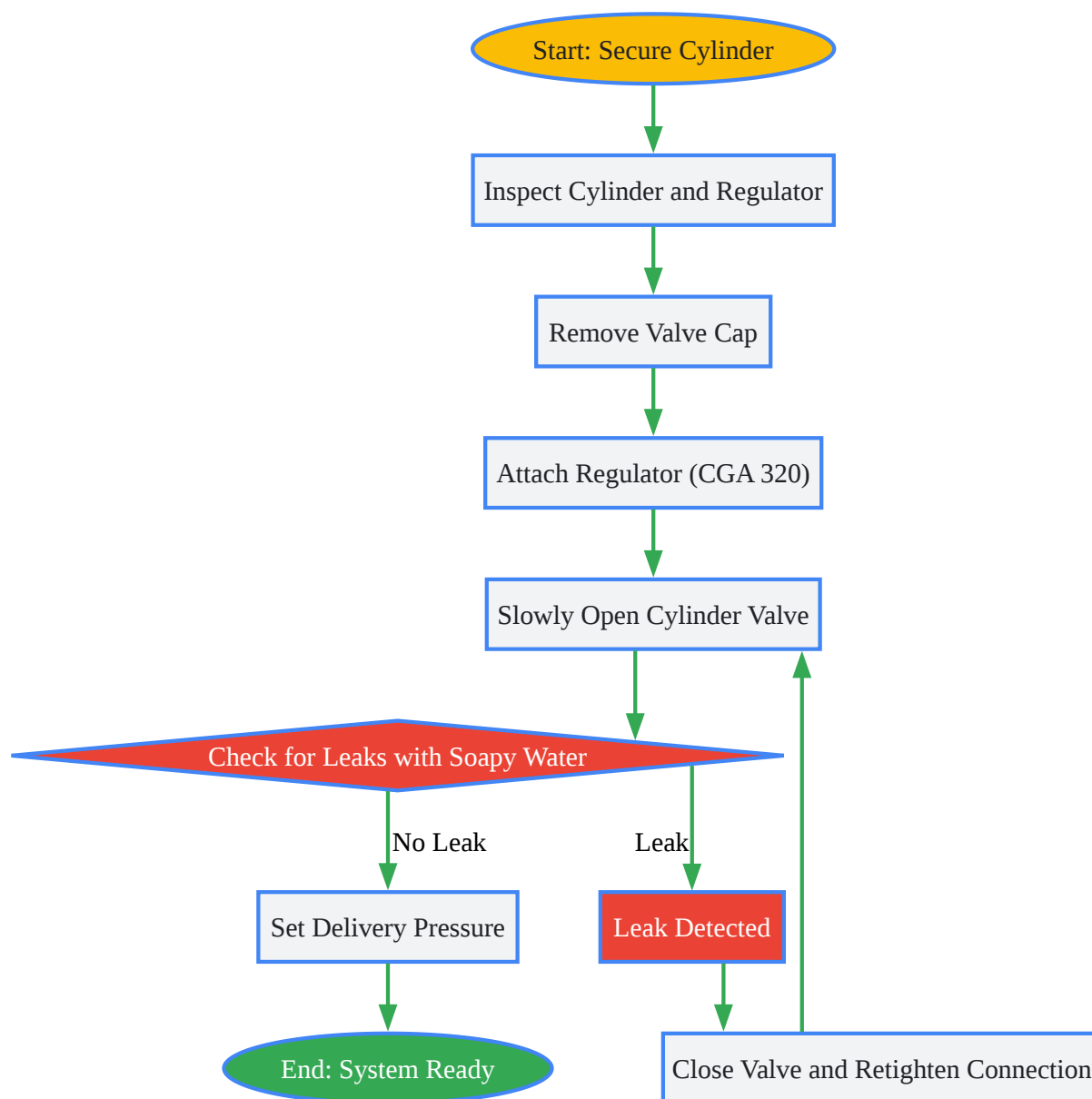
- **Eye Protection:** Safety glasses with side shields or safety goggles must be worn at all times when handling pressurized **G-744**.
- **Hand Protection:** Insulated gloves should be worn when connecting or disconnecting fittings where exposure to cryogenic temperatures is possible.[\[4\]](#)
- **Skin Protection:** A lab coat or long-sleeved shirt and closed-toe shoes are mandatory to protect against accidental skin contact.

Experimental Protocols

Protocol for Secure Connection of a G-744 Cylinder to Laboratory Equipment

- **Inspect the Cylinder and Regulator:** Before use, visually inspect the cylinder for any signs of damage, rust, or corrosion.[\[11\]](#) Ensure the regulator is designed for CO₂ service and that the threads are clean and undamaged.[\[12\]](#)
- **Position and Secure the Cylinder:** Move the cylinder to the point of use, keeping the valve cap in place. Secure the cylinder upright using appropriate restraints.[\[11\]](#)
- **Remove the Valve Cap:** Once secured, remove the cylinder valve cap.
- **Attach the Regulator:** Connect the appropriate CGA (Compressed Gas Association) fitting of the regulator to the cylinder valve outlet.[\[11\]](#) For CO₂, this is typically a CGA 320 fitting. Tighten the connection using a wrench, but do not overtighten.[\[12\]](#)
- **Pressurize the System Slowly:**
 - Ensure the regulator's delivery pressure adjusting screw is turned fully counter-clockwise (closed).
 - Stand with the cylinder valve outlet facing away from you.
 - Slowly open the cylinder valve. The high-pressure gauge on the regulator will indicate the cylinder pressure.

- Check for leaks at the connection using a soapy water solution; bubbles will indicate a leak.^[13] If a leak is detected, close the cylinder valve and retighten the connection.
- Set the Delivery Pressure: Turn the regulator's adjusting screw clockwise to set the desired delivery pressure for your application.



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Workflow for connecting a **G-744** cylinder.

Protocol for Supercritical Fluid Extraction (SFE) with G-744

Supercritical CO₂ is an effective solvent for extracting various compounds.^[2]^[14] The following is a general protocol for an SFE system.

- System Preparation:
 - Ensure the SFE system, including the pump, extraction vessel, and collection vessel, is clean and in good working order.^[14]
 - Chill the CO₂ pump to maintain the CO₂ in its liquid state (typically below 5°C).^[2]
- Sample Loading:
 - Grind the solid matrix (e.g., plant material) to increase its surface area.^[14]
 - Load the ground sample into the extraction vessel.
- System Pressurization and Heating:
 - Connect the **G-744** cylinder to the SFE pump as per Protocol 5.1.
 - Pump the liquid CO₂ into the system.
 - Heat the extraction vessel to the desired temperature (above 31.1°C).^[15]
 - Pressurize the system to the desired pressure (above 74 bar) to bring the CO₂ to its supercritical state.^[2]
- Extraction:
 - Allow the supercritical CO₂ to flow through the sample matrix for the predetermined extraction time.^[15] The supercritical fluid will dissolve the target compounds.

- Collection:
 - Pass the extract-laden supercritical fluid through a pressure-reducing valve into a collection vessel at a lower pressure.
 - As the pressure drops, the CO₂ returns to a gaseous state, losing its solvent properties and precipitating the extracted compounds in the collection vessel.
- System Depressurization:
 - After the extraction is complete, safely and slowly depressurize the system according to the manufacturer's instructions.
 - The gaseous CO₂ can be vented to a well-ventilated area or recycled.

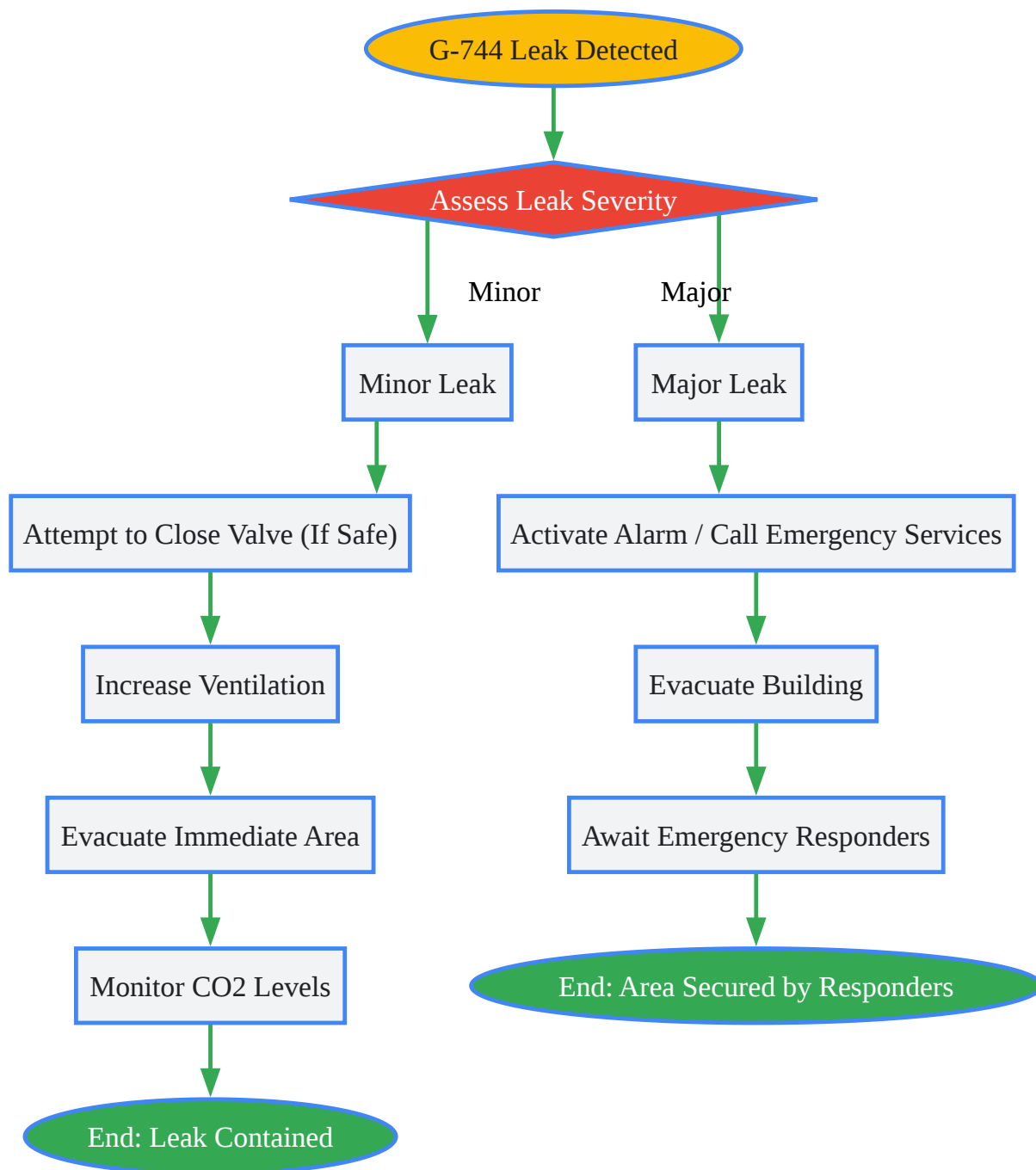
Emergency Procedures

Minor G-744 Leak

- If possible and safe to do so, close the cylinder valve to stop the leak.[\[13\]](#)
- Increase ventilation in the area by opening doors and windows.
- Evacuate the immediate area until the CO₂ has dissipated.
- If the leak cannot be stopped, follow the procedure for a major leak.

Major G-744 Leak or Cylinder Rupture

- Activate the nearest fire alarm and emergency response system.
- Immediately evacuate the area. Do not attempt to stop the leak.
- Do not enter an area where a major leak has occurred, as the atmosphere may be oxygen-deficient.
- Await the arrival of trained emergency response personnel.



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Emergency response for a **G-744** leak.

Personnel Exposure

- Inhalation: Move the affected person to fresh air immediately. If breathing has stopped, trained personnel should administer artificial respiration. Seek immediate medical attention.
- Skin/Eye Contact (Cryogenic): Flush the affected area with copious amounts of lukewarm water. Do not apply direct heat. Remove any clothing that is not frozen to the skin. Seek immediate medical attention.^[4]

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